

Application Notes and Protocols for the Purification of Diisopropylphosphine by Vacuum Distillation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisopropylphosphine

Cat. No.: B1583860

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This document provides detailed application notes and protocols for the purification of **diisopropylphosphine** via vacuum distillation. **Diisopropylphosphine** is a pyrophoric and air-sensitive secondary phosphine, necessitating careful handling under inert atmosphere. Vacuum distillation is a highly effective method for removing less volatile impurities, such as its oxidation product, **diisopropylphosphine** oxide, as well as other byproducts from its synthesis.

Safety Precautions

Diisopropylphosphine is a hazardous chemical with the following primary risks:

- Pyrophoric: Spontaneously ignites in air.[1]
- Corrosive: Causes severe skin burns and eye damage.[1]
- Flammable: Highly flammable liquid and vapor.[2]
- Toxic: Harmful if swallowed, in contact with skin, or inhaled.[1]

Always handle **diisopropylphosphine** in a certified chemical fume hood or a glovebox under an inert atmosphere (e.g., nitrogen or argon).[3][4] Appropriate personal protective equipment (PPE), including a flame-resistant lab coat, chemical splash goggles, a face shield, and

compatible gloves (e.g., nitrile), must be worn.^[5] An operational safety shower and eyewash station must be readily accessible. All glassware must be inspected for cracks or defects before use to prevent implosion under vacuum.

Physicochemical Data and Impurities

A thorough understanding of the physical properties of **diisopropylphosphine** and its potential impurities is crucial for successful purification by vacuum distillation.

Property	Diisopropylphosphine	Diisopropylphosphine Oxide
Molecular Formula	C ₆ H ₁₅ P	C ₆ H ₁₅ OP
Molecular Weight	118.16 g/mol ^[1]	134.16 g/mol
Boiling Point (atm)	118-128.3 °C ^{[2][3]}	Significantly higher than diisopropylphosphine
Appearance	Colorless liquid	-

Potential Impurities:

The primary impurities in crude **diisopropylphosphine** often depend on the synthetic route, which commonly involves the reaction of a Grignard reagent (e.g., isopropylmagnesium chloride) with phosphorus trichloride.

Impurity	Source of Impurity	Rationale for Removal by Vacuum Distillation
Diisopropylphosphine Oxide	Oxidation of diisopropylphosphine upon exposure to air.	Has a significantly higher boiling point due to the polar P=O bond, remaining as a residue during distillation.
Unreacted Starting Materials	Incomplete reaction during synthesis (e.g., isopropyl halides, phosphorus trichloride).	These are typically more volatile and can be removed in the forerun of the distillation.
Grignard Reagent Byproducts	Side reactions during the Grignard synthesis, such as homo-coupling of the isopropyl group.	These byproducts often have different boiling points and can be separated.
Solvents	Residual solvents from the synthesis and workup (e.g., diethyl ether, tetrahydrofuran).	These are highly volatile and are easily removed at the beginning of the vacuum distillation.

Estimated Boiling Point of Diisopropylphosphine under Reduced Pressure

To facilitate the vacuum distillation process, the following table provides estimated boiling points of **diisopropylphosphine** at various pressures. These values are calculated based on its atmospheric boiling point and the Clausius-Clapeyron relation and should be used as a guideline.

Pressure (mmHg)	Estimated Boiling Point (°C)
760	128
100	75
50	60
20	42
10	30
5	18
1	-5

Experimental Protocol: Vacuum Distillation of Diisopropylphosphine

This protocol outlines the procedure for purifying **diisopropylphosphine** using a Schlenk line and standard vacuum distillation glassware.

Equipment:

- Schlenk line with a nitrogen or argon source and a vacuum pump
- Round-bottom flasks (distilling and receiving flasks)
- Short-path distillation head with a condenser and vacuum connection
- Thermometer and thermometer adapter
- Magnetic stirrer and stir bar
- Heating mantle
- Cold trap (for protecting the vacuum pump)
- Appropriate clamps and connectors

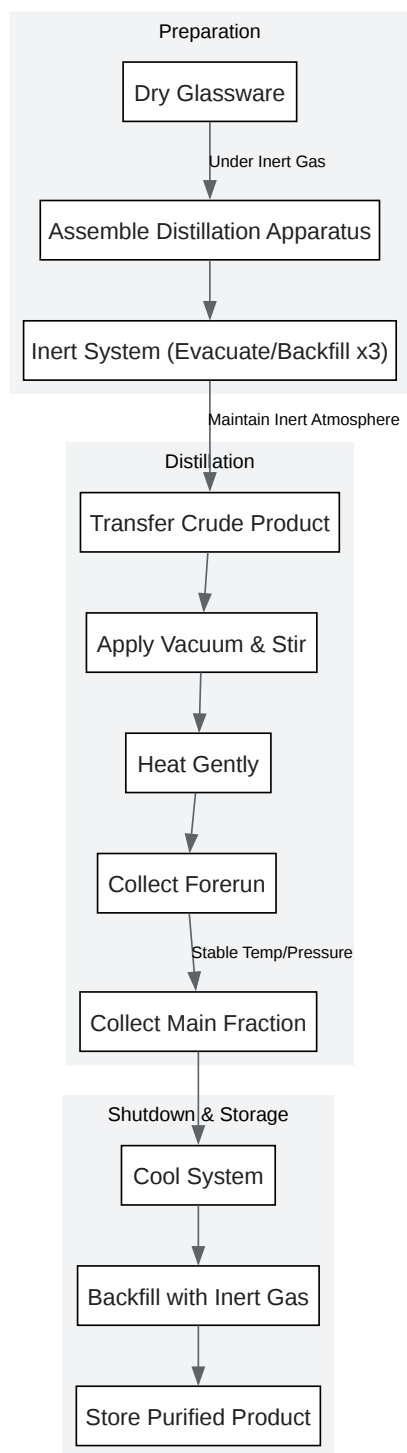
Procedure:

- **Glassware Preparation:** Thoroughly dry all glassware in an oven at $>120\text{ }^{\circ}\text{C}$ overnight and allow to cool under a stream of inert gas.
- **System Assembly:** Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all joints are properly greased and sealed to maintain a good vacuum.
- **Inerting the System:** Evacuate the entire system using the Schlenk line and backfill with inert gas. Repeat this cycle three times to ensure an inert atmosphere.
- **Transfer of Crude Diisopropylphosphine:** Under a positive pressure of inert gas, transfer the crude **diisopropylphosphine** to the distilling flask using a cannula or a gas-tight syringe. Add a magnetic stir bar.
- **Initiating the Distillation:**
 - Begin stirring the crude **diisopropylphosphine**.
 - Slowly open the vacuum valve on the Schlenk line to gradually reduce the pressure in the system. A cold trap (e.g., with liquid nitrogen) should be in place before the vacuum pump.
 - Observe the initial bubbling as volatile impurities and residual solvents are removed.
- **Heating and Fraction Collection:**
 - Once the pressure has stabilized at the desired level, begin gently heating the distilling flask with a heating mantle.
 - Collect the initial fraction (forerun), which will contain any low-boiling impurities.
 - As the temperature rises and stabilizes, collect the main fraction of purified **diisopropylphosphine** in a clean, pre-weighed receiving flask. Record the temperature and pressure at which the main fraction distills.
- **Terminating the Distillation:**

- Once the distillation is complete, remove the heating mantle and allow the system to cool to room temperature under vacuum.
- Slowly and carefully backfill the system with inert gas.
- Turn off the vacuum pump.
- Storage: The purified **diisopropylphosphine** should be stored in a sealed container under an inert atmosphere.

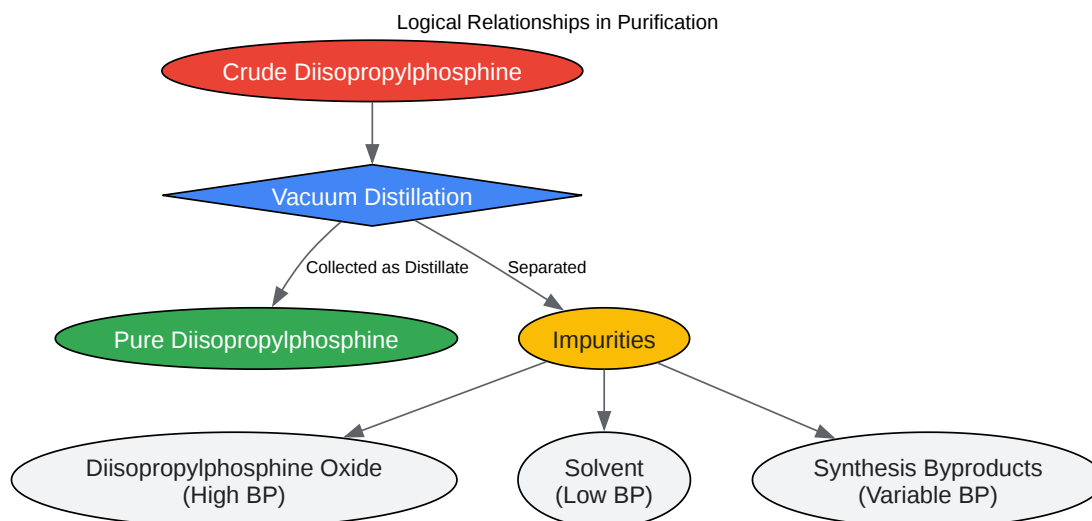
Visualizations

Workflow for Vacuum Distillation of Diisopropylphosphine



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Caption: Workflow for the purification of **diisopropylphosphine**.



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Caption: Separation of impurities by vacuum distillation.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Purification of Diisopropylphosphine by Vacuum Distillation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583860#purification-of-diisopropylphosphine-by-vacuum-distillation]

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